

Application Note: Structural Validation of N-pentyl-1-propylpiperidin-4-amine

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Compound of Interest

Compound Name: *N-pentyl-1-propylpiperidin-4-amine*

Cat. No.: B13292254

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Abstract & Compound Profile

N-pentyl-1-propylpiperidin-4-amine is a 1,4-disubstituted piperidine characterized by a tertiary ring amine and a secondary exocyclic amine.[1] Accurate characterization requires distinguishing the aliphatic side chains (propyl vs. pentyl) and validating the regiochemistry of the substitution.[1]

Property	Specification
Formula	C ₁₃ H ₂₈ N ₂
Exact Mass	212.2252 Da
LogP (Calc)	~2.9 (Lipophilic)
pKa (Calc)	N1 (Ring): ~8.5

Mass Spectrometry Protocol (ESI-MS/MS)[1][2]

Experimental Setup

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.[1]

- Solvent System: Methanol/Water (50:[1]50) + 0.1% Formic Acid.[1]
- Direct Infusion: 5 μ L/min flow rate.

Fragmentation Logic & Pathway

In ESI+, the molecule forms the protonated molecular ion $[M+H]^+$ at m/z 213.2.[1]

Fragmentation is driven by charge retention on the more basic nitrogen centers and inductive cleavage.[1]

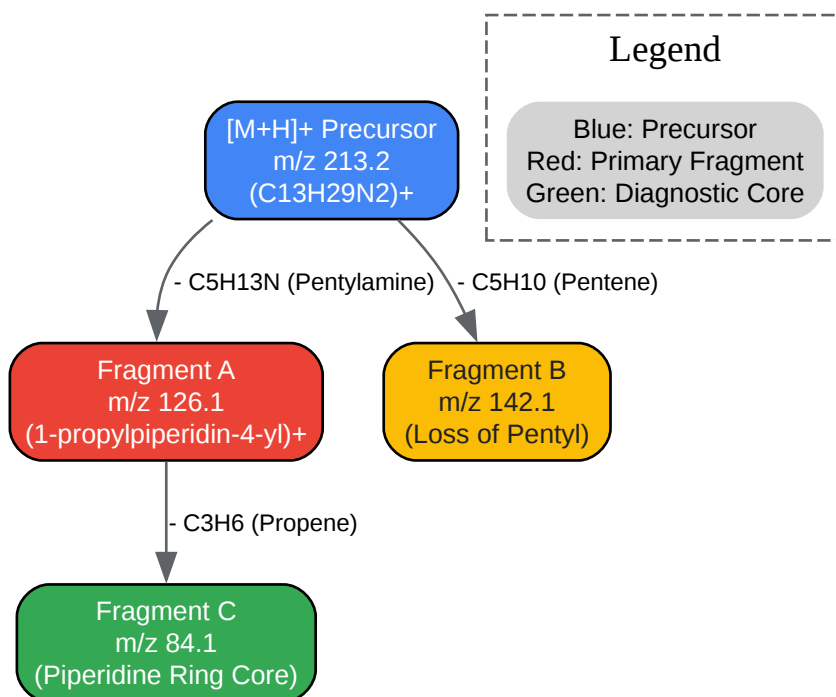
Key Diagnostic Fragments:

- m/z 213.2 $\rightarrow$ m/z 126.1: Loss of the N-pentylamino group (neutral loss of $C_5H_{13}N$, 87 Da).[1]
This confirms the 4-substitution pattern.[1]
- m/z 213.2 $\rightarrow$ m/z 170.1: Loss of the propyl group (as propene or propyl radical via inductive cleavage at N1).[1]
- m/z 84.1: The characteristic "piperidinyI" cation ($C_5H_{10}N^+$), formed via ring cleavage, confirming the piperidine core.[1]

MS Data Summary

Ion Type	m/z (Observed)	Interpretation
$[M+H]^+$	213.23	Protonated Molecular Ion
Fragment	170.15	Loss of Propyl group $[M+H - C_3H_7]^+$
Fragment	142.12	Loss of Pentyl chain $[M+H - C_5H_{11}]^+$
Fragment	126.13	Base Peak: 1-propylpiperidin-4-yl cation (Loss of exocyclic amine)
Fragment	84.08	Tetrahydropyridinium ion (Piperidine ring diagnostic)

Fragmentation Pathway Diagram



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Caption: ESI-MS/MS fragmentation pathway showing the generation of the diagnostic 1-propylpiperidin-4-yl cation (m/z 126.1).

NMR Spectroscopy Protocol

Experimental Parameters

- Instrument: 600 MHz NMR (e.g., Bruker Avance III).
- Solvent: CDCl₃ (Deuterated Chloroform) with 0.03% TMS.[1]
- Temperature: 298 K.[1]
- Pulse Sequences: zg30 (1H), zgpg30 (13C), cosygpppqf (COSY), hsqcetgp (HSQC).

Structural Assignment Strategy

The molecule has a plane of symmetry through the piperidine ring if time-averaged, but in practice, the chair conformation renders axial and equatorial protons distinct.[1]

- Distinction of Chains: The propyl methyl is a triplet at ~0.9 ppm.^[1] The pentyl methyl is also a triplet at ~0.9 ppm but integrates to the same value; however, the pentyl chain has a larger methylene envelope (1.2–1.4 ppm).^[1]
- Diagnostic Peak (H4): The proton at position 4 (methine) is the key handle.^[1] It appears as a multiplet (tt) around 2.4–2.5 ppm, shielded relative to oxygenated analogs.^[1]

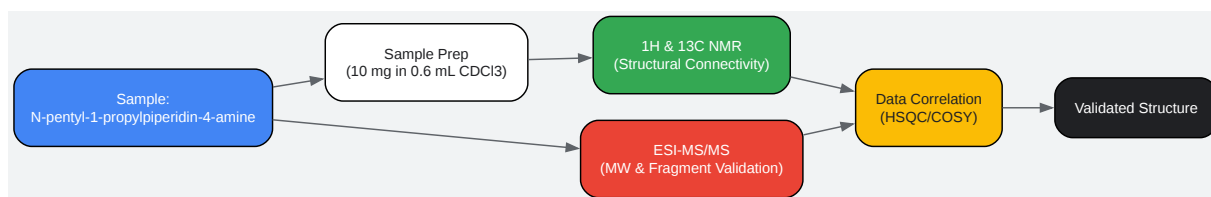
Predicted ^1H NMR Data (CDCl_3)

Position	Shift (δ ppm)	Multiplicity	Integral	Assignment Logic
H4	2.45	m (tt)	1H	Methine at amine attachment site.
H2eq, H6eq	2.92	br d	2H	Equatorial protons adjacent to ring N.
H2ax, H6ax	1.95	td	2H	Axial protons adjacent to ring N.
H3, H5	1.40 - 1.85	m	4H	Ring methylenes (overlap with side chains).[1]
N-CH ₂ (Propyl)	2.28	t (J=7.5Hz)	2H	-methylene to ring Nitrogen.[1]
N-CH ₂ (Pentyl)	2.60	t (J=7.0Hz)	2H	-methylene to exocyclic Amine. [1]
Chain CH ₂ s	1.25 - 1.55	m	8H	Overlapping internal methylenes of Pr/Pen chains.[1]
CH ₃ (Propyl)	0.89	t	3H	Terminal methyl. [1]
CH ₃ (Pentyl)	0.91	t	3H	Terminal methyl (often overlapping).[1]
NH	1.60	br s	1H	Exchangeable amine proton.[1]

Predicted ^{13}C NMR Data

Carbon Type	Shift (δ ppm)	Assignment
C4 (Ring)	54.5	Methine attached to exocyclic N.
C2, C6 (Ring)	52.8	Methylene adjacent to ring N.
N-CH ₂ (Pentyl)	47.2	-carbon of pentyl chain.[1]
N-CH ₂ (Propyl)	60.8	-carbon of propyl chain.[1]
C3, C5 (Ring)	32.5	-carbons of ring.[1]
CH ₃ (Termini)	14.1	Methyl groups (Propyl/Pentyl). [1]

Workflow Visualization



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Caption: Integrated analytical workflow for confirming the identity of **N-pentyl-1-propylpiperidin-4-amine**.

References

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- PubChem. (2023).[1] Compound Summary: 1-Pentylpiperidine.[1][2] (Analogous spectral data used for correlation).[1]

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Sources

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